

what are the photophysical properties of TES-ADT

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Compound of Interest

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An In-depth Technical Guide to the Photophysical Properties of 5,11-Bis(triethylsilylethynyl)anthradithiophene (**TES-ADT**)

Introduction

5,11-Bis(triethylsilylethynyl)anthradithiophene, commonly known as **TES-ADT**, is a prominent organic semiconductor material recognized for its applications in organic field-effect transistors (OFETs) and other optoelectronic devices.^{[1][2]} Its molecular structure, featuring a fused anthradithiophene core functionalized with triethylsilylethynyl side groups, provides a combination of high charge carrier mobility, solution processability, and interesting photophysical properties.^{[3][4]} This guide provides a detailed overview of the core photophysical characteristics of **TES-ADT**, intended for researchers and professionals in materials science and drug development.

Core Photophysical Properties

The photophysical behavior of **TES-ADT** is dictated by its electronic structure, which governs how the molecule interacts with light. Key quantitative parameters are summarized in the tables below.

Data Presentation

Table 1: Absorption and Emission Properties of **TES-ADT** in Toluene

Property	Value	Conditions
Absorption Edge	~575 nm (2.16 eV)	0.2 mM in Toluene
Emission Peak (0-0)	~580 nm	0.2 mM in Toluene, 520 nm CW laser excitation
Emission Peak (0-1)	~610 nm	0.2 mM in Toluene, 520 nm CW laser excitation
Emission Peak (0-2)	~660 nm	0.2 mM in Toluene, 520 nm CW laser excitation
Data sourced from Nishimura et al. (2019). [1] [5]		

Table 2: Electronic Energy Levels of **TES-ADT**

Energy Level	Value	Method/Source
Singlet Energy (S_1)	2.16 eV	From absorption edge at ~575 nm [1] [5]
Triplet Energy (T_1)	1.08 eV (~1150 nm)	Phosphorescence from a film sample [1] [5]

Table 3: Quantum Yield and Efficiency of **TES-ADT**

Parameter	Value	State/System
Fluorescence Quantum Yield (FL-QY)	~3%	Solid-state film [6]
Triplet-Triplet Annihilation (TTA) Efficiency	20%	In a system with PbS quantum dots [5] [7]
Upconversion Quantum Efficiency (η_{UC})	(1.5 \pm 0.5)%	Solid film with PbS QD and DBP dopant (980 nm excitation) [6]

Table 4: Excited State Dynamics of **TES-ADT**

Parameter	Value	System/Conditions
Triplet Decay Lifetime	10.6 μ s	Estimated via mono-exponential fitting[8]
Triplet Exciton Extraction Rate Constant (from PbS QDs)	$\sim 2 \times 10^8 \text{ s}^{-1}$	With 1064 nm excitation[5][7]

Key Photophysical Processes and Applications

TES-ADT is particularly notable for its role in Triplet-Triplet Annihilation (TTA) based Photon Upconversion (PUC).[1] In this process, a sensitizer (often a quantum dot) absorbs low-energy photons and transfers its triplet energy to **TES-ADT** molecules.[7] Two such excited triplet excitons on **TES-ADT** molecules can then annihilate, promoting one molecule to an excited singlet state, which subsequently decays via fluorescence, emitting a higher-energy photon.[8] The relatively low triplet energy of **TES-ADT** (1.08 eV) makes it suitable for upconverting near-infrared (NIR) light into the visible spectrum.[5][7]

The thiophene groups in the **TES-ADT** structure are proposed to facilitate a close association with the surface of lead sulfide (PbS) quantum dots.[7] This close proximity enhances the efficiency of triplet energy transfer from the quantum dot sensitizer to the **TES-ADT** annihilator.[1][7]

Experimental Protocols

The characterization of **TES-ADT**'s photophysical properties involves several standard spectroscopic techniques.

UV-Visible Absorption Spectroscopy

- Objective: To determine the ground-state absorption spectrum and identify the energy of the $S_0 \rightarrow S_1$ transition.
- Methodology:

- A solution of **TES-ADT** is prepared in a suitable solvent (e.g., toluene) at a known concentration (e.g., 0.2 mM).[1]
- The solution is placed in a quartz cuvette with a defined path length (typically 1 cm).
- A UV-Vis spectrophotometer is used to measure the absorbance of the sample over a range of wavelengths (e.g., 300-800 nm).[9]
- A baseline spectrum of the pure solvent is recorded and subtracted from the sample spectrum to correct for solvent absorption.[9]
- The absorption edge is used to estimate the S_1 energy level.[1]

Steady-State Fluorescence Spectroscopy

- Objective: To measure the emission spectrum of **TES-ADT** upon photoexcitation.
- Methodology:
 - A dilute solution of **TES-ADT** is prepared to avoid re-absorption effects.
 - The sample is excited at a wavelength where it absorbs strongly, for instance, using a 520 nm continuous wave (CW) laser.[1][5]
 - The emitted light is collected, typically at a 90-degree angle to the excitation beam, and passed through a monochromator.
 - A detector (e.g., a photomultiplier tube or CCD) records the intensity of the emitted light as a function of wavelength.[10] The resulting spectrum reveals the characteristic vibronic progression of the emission peaks.[1][5]

Fluorescence Quantum Yield (FL-QY) Measurement

- Objective: To quantify the efficiency of the fluorescence process.
- Methodology (Relative Method):
 - A reference standard with a well-known quantum yield is chosen (e.g., Rhodamine 6G).

- The absorption and emission spectra of both the **TES-ADT** sample and the reference standard are measured under identical experimental conditions (excitation wavelength, slit widths).
- The integrated fluorescence intensity is plotted against the absorbance at the excitation wavelength for a series of dilute solutions of both the sample and the standard.
- The quantum yield of **TES-ADT** (Φ_{sample}) is calculated using the following equation:
$$\Phi_{\text{sample}} = \Phi_{\text{ref}} * (m_{\text{sample}} / m_{\text{ref}}) * (n_{\text{sample}}^2 / n_{\text{ref}}^2)$$
 where Φ is the quantum yield, m is the gradient of the plot, and n is the refractive index of the solvent used for the sample and reference.

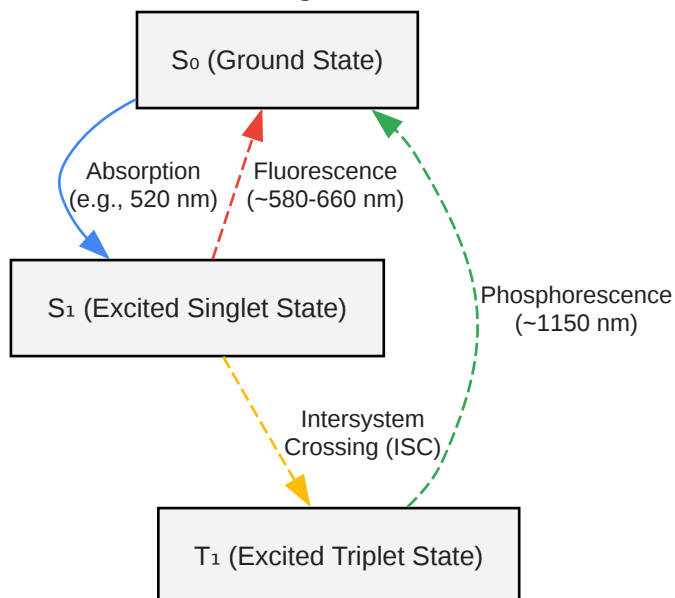
Time-Resolved Spectroscopy

- Objective: To measure the lifetime of excited states, such as the triplet state.
- Methodology (e.g., Transient Absorption Spectroscopy):
 - The sample is excited by an ultrashort laser pulse (pump pulse) to generate an excited state population.
 - A second, broadband, and time-delayed laser pulse (probe pulse) is passed through the sample.
 - The change in the absorbance of the probe pulse is measured as a function of wavelength and the time delay between the pump and probe pulses.
 - The decay of the transient absorption signal at a specific wavelength corresponding to the $T_1 \rightarrow T_n$ transition (around 920-930 nm for **TES-ADT**) provides the lifetime of the triplet state.^[8]

Mandatory Visualizations

Diagrams of Pathways and Workflows

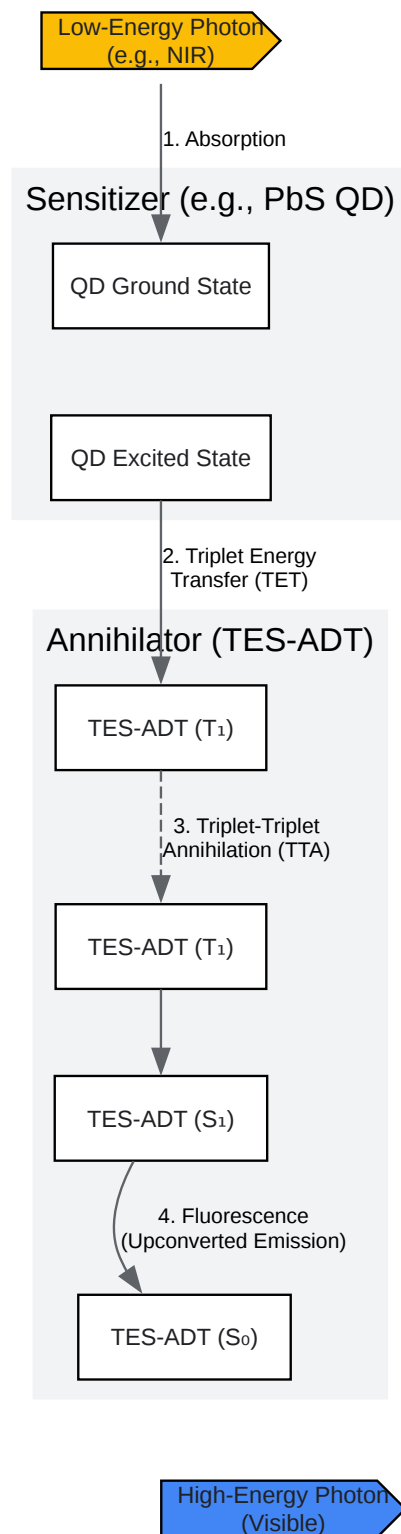
Jablonski Diagram for TES-ADT



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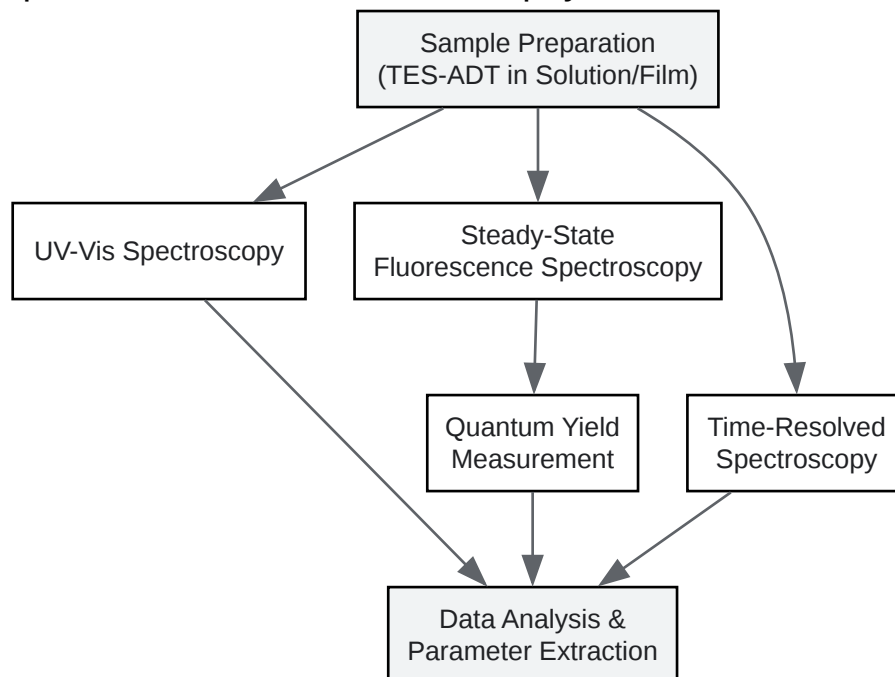
Caption: Jablonski diagram illustrating the primary photophysical transitions in **TES-ADT**.

TES-ADT in Triplet-Triplet Annihilation Photon Upconversion (TTA-PUC)

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Caption: Workflow for TTA Photon Upconversion using **TES-ADT** as the annihilator.

Experimental Workflow for Photophysical Characterization



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Caption: Flowchart of the experimental protocol for characterizing **TES-ADT**.

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